Spectroscopic Data of N-ethyl-4-nitrobenzamide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*N-ethyl-4-nitrobenzamide*
CAS No.:	*50445-50-6*
Cat. No.:	*B087248*

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This guide provides a comprehensive analysis of the spectroscopic data for **N-ethyl-4-nitrobenzamide**, a key intermediate in various chemical syntheses. The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural elucidation of this compound. The methodologies described herein are grounded in established analytical practices, ensuring reliability and reproducibility for researchers, scientists, and professionals in drug development.

Molecular Structure and Spectroscopic Overview

N-ethyl-4-nitrobenzamide possesses a molecular formula of $C_9H_{10}N_2O_3$ and a molecular weight of 194.19 g/mol .[1] Its structure, characterized by a para-substituted aromatic ring, an amide linkage, and a nitro group, gives rise to a unique spectroscopic fingerprint. This guide will dissect the ^1H NMR, ^{13}C NMR, IR, and MS data to provide a complete structural characterization.

Diagram of **N-ethyl-4-nitrobenzamide**

Caption: Molecular structure of **N-ethyl-4-nitrobenzamide**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **N-ethyl-4-nitrobenzamide**, both ^{1}H and ^{13}C NMR provide critical information for structural confirmation.

^{1}H NMR Spectroscopy

While a publicly available experimental ^{1}H NMR spectrum for **N-ethyl-4-nitrobenzamide** is not readily accessible, a reliable prediction can be made based on the known spectrum of the closely related N-ethylbenzamide[2][3] and the well-understood substituent effects of a para-nitro group. The electron-withdrawing nature of the nitro group will deshield the aromatic protons, shifting them downfield.

Predicted ^{1}H NMR Data for **N-ethyl-4-nitrobenzamide**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.30	Doublet	2H	Ar-H (ortho to NO_2)
~7.95	Doublet	2H	Ar-H (ortho to C=O)
~6.50	Broad Singlet	1H	N-H
3.48	Quartet	2H	$-CH_2-$
1.25	Triplet	3H	$-CH_3$

Interpretation of the Predicted ^{1}H NMR Spectrum:

- Aromatic Protons: The para-substitution pattern of the benzene ring results in an AA'BB' system, which often appears as two distinct doublets. The protons ortho to the strongly electron-withdrawing nitro group are expected to be the most deshielded, appearing at the lowest field (~8.30 ppm). The protons ortho to the amide carbonyl group will be slightly less deshielded and are predicted to appear around 7.95 ppm.
- Amide Proton: The N-H proton of the secondary amide is expected to appear as a broad singlet around 6.50 ppm. Its chemical shift can be variable and is dependent on solvent and

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concentration.

- Ethyl Group Protons: The ethyl group will exhibit a characteristic quartet for the methylene (-CH_2) protons adjacent to the nitrogen atom at approximately 3.48 ppm, and a triplet for the terminal methyl (-CH_3) protons at around 1.25 ppm. The coupling between these two sets of protons will result in the observed multiplicities.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The predicted chemical shifts for **N-ethyl-4-nitrobenzamide** are summarized below, based on data available in public databases.[4][5][6]

^{13}C NMR Data for **N-ethyl-4-nitrobenzamide**

Chemical Shift (δ, ppm)	Assignment
~165	C=O
~149	Ar-C (para to C=O, attached to NO_2)
~141	Ar-C (ipso to C=O)
~128	Ar-C (ortho to C=O)
~124	Ar-C (ortho to NO_2)
~35	-CH_2-
~15	-CH_3

Interpretation of the ^{13}C NMR Spectrum:

- Carbonyl Carbon: The amide carbonyl carbon is the most deshielded carbon and is expected to appear at the lowest field, around 165 ppm.

- Aromatic Carbons: The aromatic region will show four distinct signals due to the para-substitution. The carbon atom attached to the nitro group will be significantly deshielded and is predicted to be around 149 ppm. The ipso-carbon of the amide group is expected at approximately 141 ppm. The two sets of equivalent aromatic carbons (ortho to the carbonyl

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and ortho to the nitro group) will appear at approximately 128 ppm and 124 ppm, respectively.

- Ethyl Group Carbons: The methylene carbon (-CH_2) of the ethyl group is expected around 35 ppm, while the methyl carbon (-CH_3) will be at a higher field, around 15 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **N-ethyl-4-nitrobenzamide** is expected to show characteristic absorption bands for the N-H, C=O, and N-O bonds. The data presented here is based on information from public spectral databases.[7]

IR Spectral Data for **N-ethyl-4-nitrobenzamide**

Wavenumber (cm^{-1})	Intensity	Assignment
~3300	Medium	N-H stretch
~3100	Weak	Aromatic C-H stretch
~2970	Weak	Aliphatic C-H stretch
~1640	Strong	C=O stretch (Amide I)
~1595	Medium	C=C stretch (aromatic)
~1550	Strong	Asymmetric NO_2 stretch
~1520	Strong	N-H bend (Amide II)
~1350	Strong	Symmetric NO_2 stretch

Interpretation of the IR Spectrum:

- N-H Stretch: A medium intensity band around 3300 cm^{-1} is characteristic of the N-H stretching vibration of a secondary amide.

- C-H Stretches: Weak bands corresponding to aromatic and aliphatic C-H stretching are expected around 3100 cm^{-1} and 2970 cm^{-1}, respectively.

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- Amide Bands: The strong absorption at approximately 1640 cm^{-1} is the Amide I band, primarily due to the C=O stretching vibration. The band around 1520 cm^{-1} is the Amide II band, which arises from a combination of N-H bending and C-N stretching vibrations.
- Nitro Group Stretches: The presence of the nitro group is confirmed by two strong absorption bands: the asymmetric stretch around 1550 cm^{-1} and the symmetric stretch around 1350 cm^{-1}.
- Aromatic C=C Stretch: The absorption at approximately 1595 cm^{-1} is indicative of the C=C stretching vibrations within the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The GC-MS data for **N-ethyl-4-nitrobenzamide** is available in public databases. [8]

Mass Spectrometry Data for **N-ethyl-4-nitrobenzamide**

m/z	Relative Intensity	Assignment
194	Moderate	$[M]^+$ (Molecular ion)
150	High	$[M - C_2H_4N]^+$
120	Moderate	$[M - C_2H_4NO]^+$
104	Moderate	$[C_7H_4O]^+$
76	Moderate	$[C_6H_4]^+$

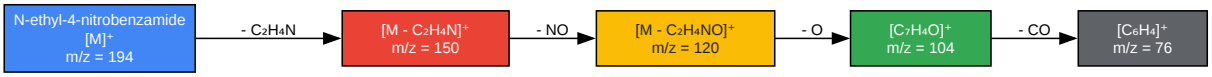
Interpretation of the Mass Spectrum:

- Molecular Ion: The molecular ion peak $[M]^+$ is observed at m/z 194, which corresponds to the molecular weight of **N-ethyl-4-nitrobenzamide**.
- Major Fragmentation Pathways: A prominent fragmentation pathway involves the cleavage of the amide bond. The loss of the ethylamino group ($-NHCH_2CH_3$) is unlikely as a single step. A more probable fragmentation is the McLafferty-type rearrangement leading to the loss of

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ethene and an amino radical, resulting in the fragment at m/z 150. Further fragmentation of the m/z 150 ion can lead to the fragments observed at m/z 120, 104, and 76.

Fragmentation Pathway Diagram



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Caption: Proposed fragmentation pathway for **N-ethyl-4-nitrobenzamide**.

Experimental Protocols

The following are generalized, yet detailed, protocols for obtaining the spectroscopic data discussed in this guide. These protocols are based on standard laboratory practices and should be adapted as necessary for specific instrumentation and sample characteristics.

^{1}H and ^{13}C NMR Spectroscopy

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **N-ethyl-4-nitrobenzamide** in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.
- Instrument Setup:
  - Place the NMR tube in the spectrometer's autosampler or manually insert it into the magnet.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
- ^{1}H NMR Acquisition:

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- Acquire a standard one-pulse ^{1}H NMR spectrum.
- Set the spectral width to cover the expected range of proton chemical shifts (typically 0-12 ppm).
- Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- Process the data by applying a Fourier transform, phase correction, and baseline correction.
- Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., $CHCl_3$ at 7.26 ppm).
- Integrate the signals to determine the relative number of protons.

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Set the spectral width to cover the expected range of carbon chemical shifts (typically 0-200 ppm).
  - Use a sufficient number of scans to obtain a good signal-to-noise ratio, which will be significantly more than for ^{1}H NMR.
  - Process the data similarly to the ^{1}H NMR spectrum.
  - Calibrate the chemical shift scale using the solvent peak as an internal standard (e.g., $CDCl_3$ at 77.16 ppm).

FT-IR Spectroscopy

Methodology (Attenuated Total Reflectance - ATR):

- Background Spectrum: Ensure the ATR crystal is clean. Record a background spectrum of the empty ATR accessory.

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- Sample Application: Place a small amount of solid **N-ethyl-4-nitrobenzamide** onto the ATR crystal.
- Pressure Application: Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.
- Spectrum Acquisition: Acquire the IR spectrum of the sample. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The acquired spectrum is automatically ratioed against the background spectrum to generate the final absorbance or transmittance spectrum.
- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) after analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

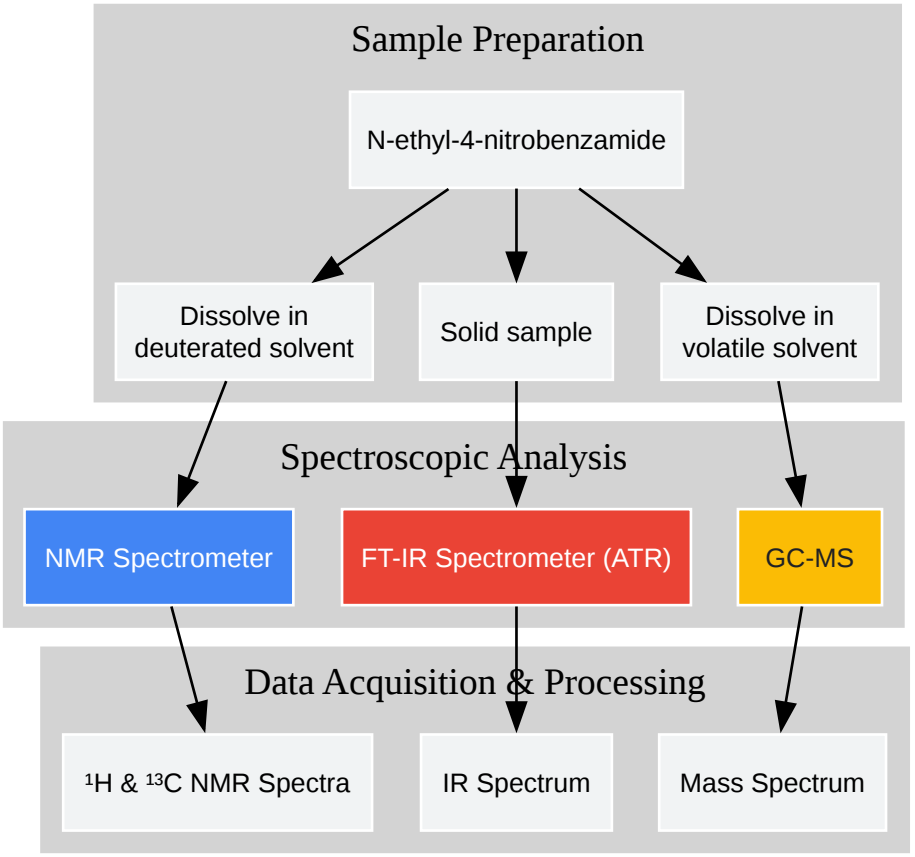
Methodology:

- Sample Preparation: Prepare a dilute solution of **N-ethyl-4-nitrobenzamide** (e.g., 1 mg/mL) in a volatile organic solvent such as ethyl acetate or dichloromethane.
- Instrument Setup:
  - Set the GC oven temperature program. A typical program might start at 50°C, hold for 1-2 minutes, then ramp at 10-20°C/min to a final temperature of 250-280°C.
  - Set the injector temperature (e.g., 250°C) and the transfer line temperature (e.g., 280°C).
  - Use helium as the carrier gas with a constant flow rate.
  - Set the mass spectrometer to scan a suitable mass range (e.g., m/z 40-400) in electron ionization (EI) mode.
- Injection: Inject a small volume (e.g., 1 µL) of the sample solution into the GC inlet.
- Data Acquisition: The GC will separate the components of the sample, and the mass spectrometer will record the mass spectrum of the eluting **N-ethyl-4-nitrobenzamide**.

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- Data Analysis: Identify the peak corresponding to **N-ethyl-4-nitrobenzamide** in the total ion chromatogram (TIC) and analyze its corresponding mass spectrum to determine the molecular weight and fragmentation pattern.

Experimental Workflow Diagram



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Caption: General experimental workflow for spectroscopic analysis.

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- To cite this document: BenchChem. [Spectroscopic Data of N-ethyl-4-nitrobenzamide: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087248/docs#spectroscopic-data-of-n-ethyl-4-nitrobenzamide-an-in-depth-technical-guide]

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